

piperazin-1-amine molecular weight and formula

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Compound of Interest

Compound Name: Piperazin-1-amine

Cat. No.: B1360318

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Technical Guide: Piperazin-1-amine

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **Piperazin-1-amine**, focusing on its fundamental physicochemical properties. The information is presented to support research and development activities where this compound is of interest.

Physicochemical Properties

The core molecular properties of **Piperazin-1-amine** are summarized below.

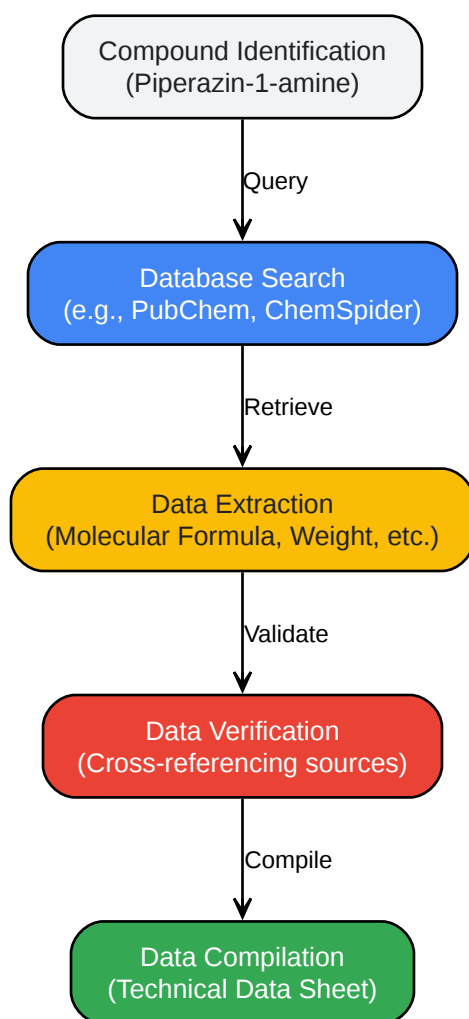
Property	Value	Source
Molecular Formula	C ₄ H ₁₁ N ₃	[1] [2] [3]
Molecular Weight	101.15 g/mol	[1] [2] [3]
CAS Number	30651-60-6	[1] [2] [3]

Experimental Protocols and Signaling Pathways

Currently, there is a lack of publicly available, detailed experimental protocols or established signaling pathways specifically associated with **Piperazin-1-amine**. The compound is primarily known as a chemical intermediate and impurity in the synthesis of other molecules, such as Rifaximin.[\[1\]](#) Further research would be required to elucidate any specific biological activity or to develop standardized experimental procedures.

Data Retrieval and Verification Workflow

The following diagram illustrates the general workflow for identifying and compiling the physicochemical data for a chemical compound like **Piperazin-1-amine**.



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Caption: Workflow for Chemical Data Compilation.

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- 3. 1-AMINO PIPERAZINE, CAS No. 30651-60-6 - iChemical [ichemical.com]
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